

A Comparative Guide to the Elemental Analysis of Methyl 1H-imidazole-2-carboxylate

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Compound of Interest

Compound Name: Methyl 1H-imidazole-2-carboxylate

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For Researchers, Scientists, and Drug Development Professionals: This guide provides a detailed comparison of the elemental composition of **Methyl 1H-imidazole-2-carboxylate** with structurally similar alternatives, supported by experimental protocols and data visualization.

This publication outlines the characterization of **Methyl 1H-imidazole-2-carboxylate** through elemental analysis, offering a comparative framework against related imidazole derivatives. The provided data and methodologies are intended to support researchers in the identification and quality control of these compounds.

Comparative Elemental Analysis

The theoretical elemental composition of **Methyl 1H-imidazole-2-carboxylate** and its alternatives has been calculated based on their molecular formulas. Experimental values obtained through combustion analysis are expected to align closely with these theoretical percentages, typically within a margin of $\pm 0.4\%$.

Compound Name	Molecular Formula	% Carbon (Theoretical)	% Hydrogen (Theoretical)	% Nitrogen (Theoretical)	% Oxygen (Theoretical)
Methyl 1H-imidazole-2-carboxylate	<chem>C5H6N2O2</chem> [1] [2]	47.62	4.80	22.21	25.37
Ethyl 1H-imidazole-2-carboxylate	<chem>C6H8N2O2</chem> [3] [4] [5]	51.42	5.75	19.99	22.83
Methyl 1-methyl-1H-imidazole-2-carboxylate	<chem>C6H8N2O2</chem>	51.42	5.75	19.99	22.83
Methyl 1H-imidazole-4-carboxylate	<chem>C5H6N2O2</chem> [6]	47.62	4.80	22.21	25.37

Experimental Protocol: Combustion Analysis

The determination of the elemental composition of organic compounds such as **Methyl 1H-imidazole-2-carboxylate** is routinely performed using combustion analysis. This method provides a rapid and accurate quantification of carbon, hydrogen, nitrogen, and oxygen content.

Principle: A small, precisely weighed sample of the organic compound is combusted in a high-temperature furnace in the presence of excess oxygen. This process converts the carbon, hydrogen, and nitrogen within the sample into their gaseous oxides (CO₂, H₂O, and various nitrogen oxides). The resulting gases are then passed through a series of specialized columns and detectors to quantify each component. Oxygen content is typically determined by pyrolysis in a separate analysis.

Apparatus:

- Elemental Analyzer (CHNS/O capabilities)
- Microbalance (accurate to ± 0.001 mg)
- Tin or silver capsules for sample encapsulation
- High-purity helium (carrier gas)
- High-purity oxygen (combustion gas)

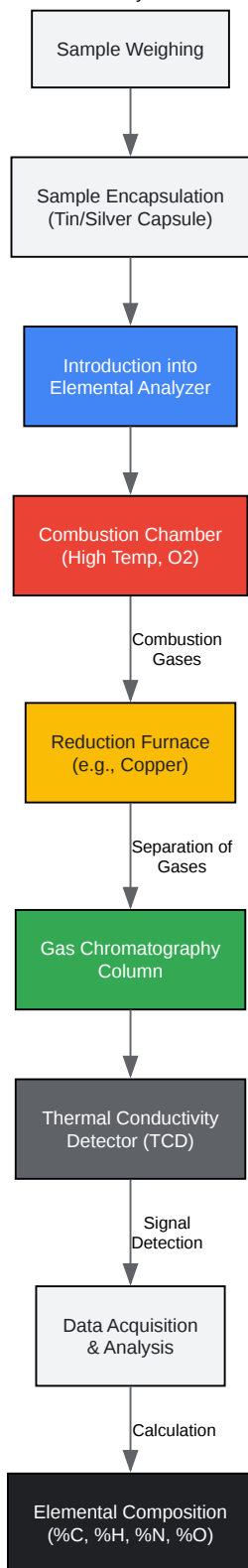
Procedure:

- **Sample Preparation:** A small amount of the sample (typically 1-3 mg) is accurately weighed into a tin or silver capsule.
- **Combustion:** The encapsulated sample is introduced into a combustion furnace heated to approximately 900-1100°C. The sample is rapidly combusted in a stream of pure oxygen.
- **Reduction and Separation:** The combustion products are swept by a helium carrier gas through a reduction furnace (containing copper) to convert nitrogen oxides to N₂ gas. The mixture of CO₂, H₂O, and N₂ is then passed through a chromatographic column to separate the individual gases.
- **Detection:** A thermal conductivity detector (TCD) measures the concentration of each gas as it elutes from the column. The detector response is proportional to the amount of each element present in the original sample.
- **Oxygen Analysis (Pyrolysis):** For oxygen determination, the sample is pyrolyzed in a furnace at high temperature (around 1300°C) in the absence of oxygen. The oxygen in the sample combines with a carbon source to form carbon monoxide (CO), which is then quantified by a TCD.
- **Data Analysis:** The instrument's software calculates the percentage of each element based on the detector signals and the initial sample weight.

Workflow for Elemental Analysis

The following diagram illustrates the general workflow for the elemental analysis of an organic compound using the combustion method.

Elemental Analysis Workflow



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Caption: Workflow of Elemental Analysis by Combustion.

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